

# stability and storage conditions for Benzotriazole-1-carboxamidinium tosylate

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## Compound of Interest

Compound Name: *Benzotriazole-1-carboxamidinium  
tosylate*

Cat. No.: *B060674*

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## Technical Support Center: Benzotriazole-1-carboxamidinium tosylate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **Benzotriazole-1-carboxamidinium tosylate**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Benzotriazole-1-carboxamidinium tosylate**?

A1: For long-term storage, **Benzotriazole-1-carboxamidinium tosylate** should be kept in a tightly sealed container at 2-8 °C.[1]

Q2: How stable is **Benzotriazole-1-carboxamidinium tosylate** at room temperature?

A2: While refrigerated storage is recommended for long-term stability, the compound is described as a stable solid with an extended shelf-life, suggesting it can be handled at room temperature for routine experimental procedures without immediate degradation.[2]

Q3: Is **Benzotriazole-1-carboxamidinium tosylate** sensitive to moisture?

A3: The compound has been described as non-hygroscopic, meaning it does not readily absorb moisture from the atmosphere.<sup>[2]</sup><sup>[3]</sup> However, as a general good practice for all reagents, it is advisable to store it in a dry environment and minimize exposure to humidity.

Q4: What is the appearance of pure **Benzotriazole-1-carboxamidinium tosylate**?

A4: Pure **Benzotriazole-1-carboxamidinium tosylate** is a white, crystalline solid, often appearing as fine white needles.<sup>[2]</sup><sup>[3]</sup>

Q5: In which solvents is **Benzotriazole-1-carboxamidinium tosylate** soluble?

A5: It is soluble in organic solvents.<sup>[1]</sup>

## Troubleshooting Guide

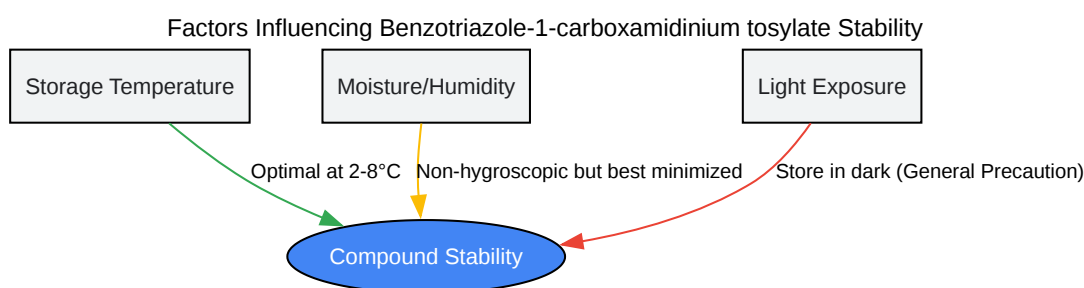
Issue	Possible Cause	Recommended Action
Change in Appearance (e.g., discoloration, clumping)	Exposure to contaminants or improper storage conditions.	Discard the reagent if significant discoloration is observed. Ensure the storage container is airtight and stored at the recommended 2-8 °C in a dry location.
Reduced Reactivity in Experiments	Potential degradation of the reagent due to prolonged storage at improper conditions or repeated exposure to the atmosphere.	Use a fresh batch of the reagent for critical experiments. If using an older batch, consider running a small-scale control reaction to verify its efficacy.
Inconsistent Experimental Results	Variability in reagent quality or handling.	Always use high-purity Benzotriazole-1-carboxamidinium tosylate. Ensure consistent handling procedures, including weighing and dispensing in a controlled environment.

## Stability and Storage Data

Parameter	Condition	Observation/Recommendation	Reference
Physical Form	Solid	White, crystalline powder/needles	[2][3]
Long-Term Storage Temperature	2-8 °C	Recommended for maintaining stability	[1]
Hygroscopicity	Ambient	Non-hygroscopic	[2][3]
Shelf Life	2-8 °C, sealed container	Described as having an "extended shelf-life"	[2]

Note: Specific quantitative data on degradation rates under various temperatures, light, and humidity conditions are not readily available in the provided search results. The information presented is based on qualitative descriptions from supplier and research data.

## Factors Affecting Stability



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Caption: Key factors influencing the stability of **Benzotriazole-1-carboxamidinium tosylate**.

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## References

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